

# Application Note: Quantification of Opadotina in Human Plasma using LC-MS/MS

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## Compound of Interest

Compound Name: *Opadotina*

Cat. No.: *B15573093*

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## Abstract

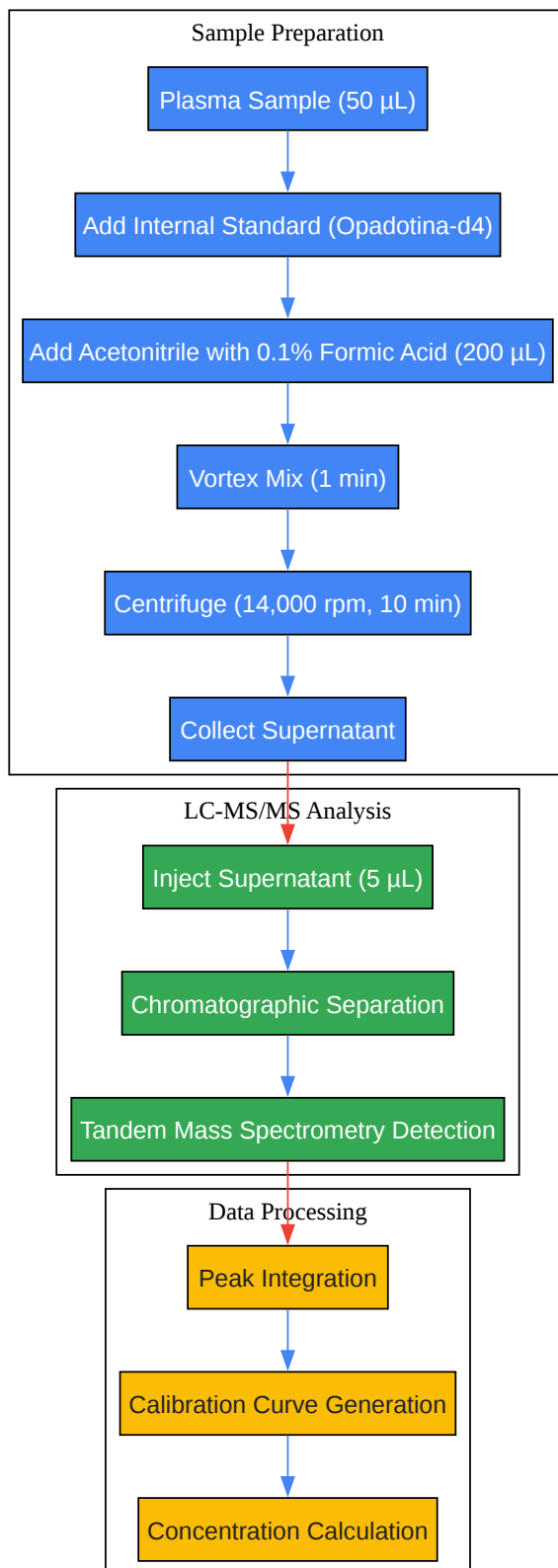
This application note describes a robust and sensitive method for the quantification of **Opadotina** in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The described method employs a simple protein precipitation step for sample preparation, followed by a rapid chromatographic separation. The method demonstrates excellent linearity, accuracy, and precision over a clinically relevant concentration range, making it suitable for pharmacokinetic and toxicokinetic studies.

## Introduction

**Opadotina** is a novel therapeutic agent under development. To support its clinical development, a reliable and validated bioanalytical method for its quantification in a biological matrix is essential. This document provides a detailed protocol for the determination of **Opadotina** concentrations in human plasma, which is a critical component for evaluating the drug's absorption, distribution, metabolism, and excretion (ADME) profile. The method utilizes a stable isotope-labeled internal standard (IS) to ensure high accuracy and precision.

## Experimental Workflow

The overall experimental process from plasma sample receipt to data analysis is outlined below. This workflow is designed for high-throughput analysis while maintaining data integrity.



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Figure 1: Overall workflow for the quantification of **Opadotina** in plasma.

## Materials and Reagents

- **Opadotina** reference standard ( $\geq 99\%$  purity)
- **Opadotina-d4** (internal standard, IS) ( $\geq 99\%$  purity)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (Type I, ultrapure)
- Human plasma (K2-EDTA)

## Instrumentation and Conditions

### 5.1. Liquid Chromatography

- System: A standard UHPLC system
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu\text{m}$ )
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5  $\mu\text{L}$
- Gradient:
  - 0.0-0.5 min: 10% B

- 0.5-2.5 min: 10% to 90% B
- 2.5-3.0 min: 90% B
- 3.0-3.1 min: 90% to 10% B
- 3.1-4.0 min: 10% B

## 5.2. Mass Spectrometry

- System: A triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- Ion Source Parameters:
  - Capillary Voltage: 3.5 kV
  - Source Temperature: 150 °C
  - Desolvation Temperature: 400 °C
- MRM Transitions:

| Compound          | Precursor Ion (m/z) | Product Ion (m/z) | Dwell Time (ms) | Collision Energy (eV) |
|-------------------|---------------------|-------------------|-----------------|-----------------------|
| Opadotina         | 421.2               | 289.1             | 100             | 25                    |
| Opadotina-d4 (IS) | 425.2               | 293.1             | 100             | 25                    |

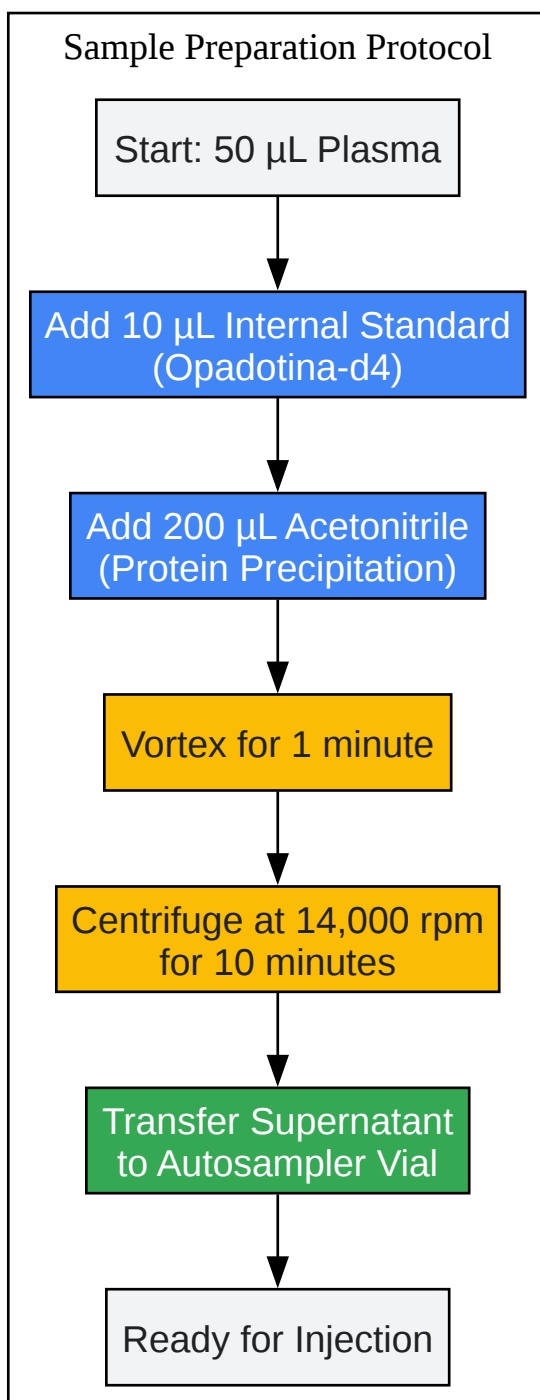
## Protocols

### 6.1. Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions: Prepare 1 mg/mL stock solutions of **Opadotina** and **Opadotina-d4** in methanol.
- Working Solutions: Prepare serial dilutions of the **Opadotina** stock solution with 50% methanol/water to create working solutions for calibration standards and QC samples.
- Calibration Standards: Spike blank human plasma with the appropriate working solutions to obtain final concentrations ranging from 1.0 to 1000 ng/mL.
- QC Samples: Prepare QC samples in blank human plasma at four concentration levels: LLOQ (1.0 ng/mL), Low QC (3.0 ng/mL), Mid QC (300 ng/mL), and High QC (800 ng/mL).

## 6.2. Sample Preparation Protocol

- Aliquot 50 µL of plasma samples (standards, QCs, or unknown samples) into a 1.5 mL microcentrifuge tube.
- Add 10 µL of the **Opadotina-d4** internal standard working solution (e.g., 100 ng/mL).
- Add 200 µL of cold acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4 °C.
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.



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Figure 2: Detailed sample preparation protocol.

## Method Validation Summary

The method was validated according to regulatory guidelines. A summary of the validation results is presented below.

**7.1. Linearity and Range** The calibration curve was linear over the range of 1.0 to 1000 ng/mL. The coefficient of determination ( $r^2$ ) was consistently >0.995.

**7.2. Accuracy and Precision** The intra- and inter-day accuracy and precision were evaluated using the QC samples.

| QC Level | Concentration (ng/mL) | Intra-day Precision (%CV) | Intra-day Accuracy (%Bias) | Inter-day Precision (%CV) | Inter-day Accuracy (%Bias) |
|----------|-----------------------|---------------------------|----------------------------|---------------------------|----------------------------|
| LLOQ     | 1.0                   | 8.5                       | -4.2                       | 9.8                       | -5.1                       |
| Low QC   | 3.0                   | 6.2                       | 2.5                        | 7.1                       | 3.3                        |
| Mid QC   | 300                   | 4.1                       | 1.8                        | 5.5                       | 2.1                        |
| High QC  | 800                   | 3.5                       | -1.5                       | 4.8                       | -2.0                       |

**7.3. Recovery and Matrix Effect** The extraction recovery of **Opadotina** was determined to be consistent and reproducible across the QC levels. The matrix effect was assessed and found to be negligible, indicating that endogenous plasma components do not interfere with the quantification.

| QC Level | Concentration (ng/mL) | Extraction Recovery (%) | Matrix Effect (%) |
|----------|-----------------------|-------------------------|-------------------|
| Low QC   | 3.0                   | 92.5                    | 98.1              |
| High QC  | 800                   | 94.1                    | 99.5              |

## Conclusion

The LC-MS/MS method described in this application note is rapid, sensitive, and reliable for the quantification of **Opadotina** in human plasma. The simple sample preparation procedure and short chromatographic run time allow for high-throughput analysis. The method has been

successfully validated and is suitable for use in regulated bioanalytical laboratories to support clinical drug development.

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